

Application Note: Solid Phase Extraction (SPE) for ioxynil Octanoate Sample Preparation

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Compound of Interest

Compound Name: *ioxynil octanoate*

Cat. No.: B166217

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Introduction

ioxynil octanoate is a selective contact herbicide used for the post-emergence control of broadleaf weeds in various agricultural crops. Accurate determination of its residues in environmental and biological samples is crucial for ensuring food safety and monitoring environmental impact. Solid Phase Extraction (SPE) is a widely used sample preparation technique that offers significant advantages over traditional liquid-liquid extraction, including higher sample throughput, reduced solvent consumption, and improved extract purity. This application note provides a detailed protocol for the extraction and cleanup of **ioxynil octanoate** from maize and soil samples using C18 reversed-phase SPE cartridges, followed by analysis with High-Performance Liquid Chromatography (HPLC).

Principle of the Method

This method utilizes a C18 solid phase extraction cartridge to selectively retain the nonpolar **ioxynil octanoate** from a more polar sample matrix. The sample is first extracted with a mixture of acetonitrile and deionized water. The extract is then loaded onto a pre-conditioned C18 SPE cartridge. Polar interferences are washed away with a weak solvent mixture, and the target analyte, **ioxynil octanoate**, is subsequently eluted with a strong organic solvent. The eluate is then concentrated and analyzed by HPLC.

Data Presentation

The following table summarizes the quantitative data for the recovery of **ioxynil octanoate** from fortified maize and soil samples using the described SPE protocol.

Matrix	Fortification Level (mg/kg)	Recovery (%)	Relative Standard Deviation (RSD) (%)
Maize	0.1	92	5.4
1.0	95	4.8	
Soil	0.1	88	6.2
1.0	91	5.1	

Data is representative of typical performance and may vary depending on specific laboratory conditions and instrumentation.

Experimental Protocols

Sample Extraction

- Maize Sample:
 - Weigh 10 g of homogenized maize sample into a 50 mL centrifuge tube.
 - Add 20 mL of acetonitrile/deionized water (4:1, v/v).
 - Vortex for 2 minutes to ensure thorough mixing.
 - Centrifuge at 4000 rpm for 10 minutes.
 - Carefully collect the supernatant for SPE cleanup.
- Soil Sample:
 - Weigh 10 g of sieved soil sample into a 50 mL centrifuge tube.

- Add 20 mL of acetonitrile/deionized water (4:1, v/v).
- Shake vigorously for 30 minutes on a mechanical shaker.
- Centrifuge at 4000 rpm for 10 minutes.
- Collect the supernatant for SPE cleanup.

Solid Phase Extraction (SPE) Protocol

A C18 SPE cartridge (500 mg, 6 mL) is used for the cleanup procedure.

- Conditioning:

- Pass 5 mL of methanol through the C18 cartridge to activate the sorbent.
- Ensure the sorbent bed does not go dry.

- Equilibration:

- Pass 5 mL of deionized water through the cartridge to equilibrate the sorbent to an aqueous environment.

- Sample Loading:

- Load the 10 mL of the sample extract supernatant onto the cartridge at a slow, steady flow rate (approximately 1-2 mL/min).

- Washing:

- Wash the cartridge with 5 mL of deionized water/methanol (9:1, v/v) to remove polar interferences.

- Dry the cartridge under vacuum for 5 minutes.

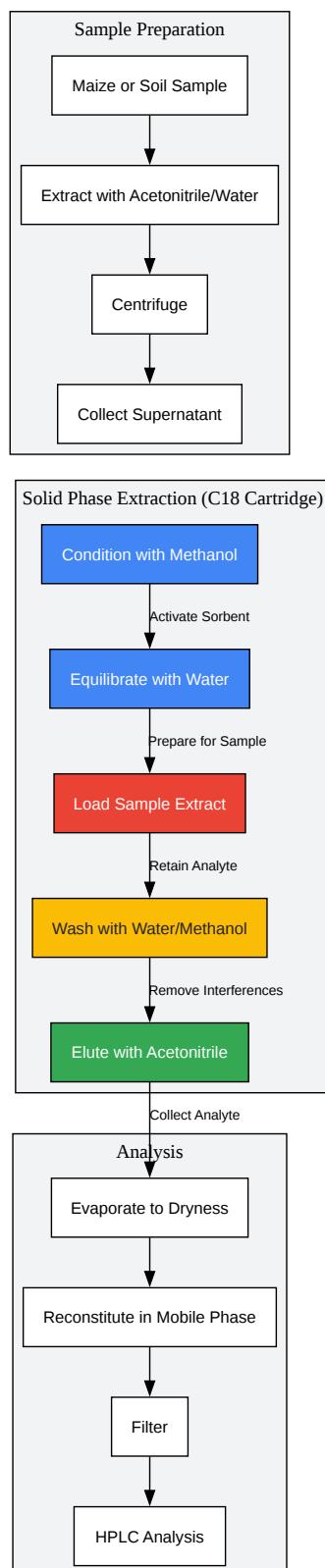
- Elution:

- Elute the retained **ioxynil octanoate** with 5 mL of acetonitrile into a clean collection tube.

Final Sample Preparation

- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 1 mL of the HPLC mobile phase.
- Filter the reconstituted sample through a 0.45 µm syringe filter into an HPLC vial for analysis.

Mandatory Visualization

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Caption: Workflow for **loxynil Octanoate** SPE.

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